

Part 1: Executive Identity & Physiochemical Passport

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Compound of Interest

Compound Name: *2-(2-Methylphenoxy)butanoic acid*

CAS No.: *161790-50-7*

Cat. No.: *B062909*

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This guide provides a definitive technical analysis of **2-(2-Methylphenoxy)butanoic acid**, a specific phenoxyalkanoic acid derivative. Distinct from its chlorinated herbicidal analogs (such as MCPB or Mecoprop), this compound represents a critical structural scaffold for investigating auxin-mimetic activity and serving as a chiral building block in fine chemical synthesis.

Note on Nomenclature: Researchers must distinguish this compound from MCPB (4-(4-chloro-2-methylphenoxy)butanoic acid). The target compound discussed here lacks the chlorine substituent and features the ether linkage at the alpha (C2) position of the butyric chain, not the gamma (C4) position.

Physiochemical Data Table

Property	Value	Notes
CAS Number	161790-50-7	Verified Identifier
Molecular Formula	C ₁₁ H ₁₄ O ₃	
Molecular Weight	194.23 g/mol	
SMILES	CCC(C(=O)O)Oc1ccccc1C	
Appearance	White to off-white crystalline solid	Standard purity >97%
Melting Point	98–102 °C (Predicted)	Varies by crystal habit/purity
pKa	~3.2 – 3.5	Carboxylic acid moiety
Solubility	Soluble in EtOH, DMSO, Acetone; Low in Water	Acid form
Chirality	Yes (C2 position)	Typically supplied as racemate

Part 2: Synthetic Architecture & Methodology

The synthesis of **2-(2-Methylphenoxy)butanoic acid** follows a classic Williamson Ether Synthesis paradigm. This section details a self-validating protocol optimized for yield and purity, minimizing side reactions such as elimination.

Core Synthesis Logic

The reaction involves the nucleophilic attack of the o-cresolate ion (generated in situ) on the -carbon of a 2-haloalkanoic acid.

Reagents:

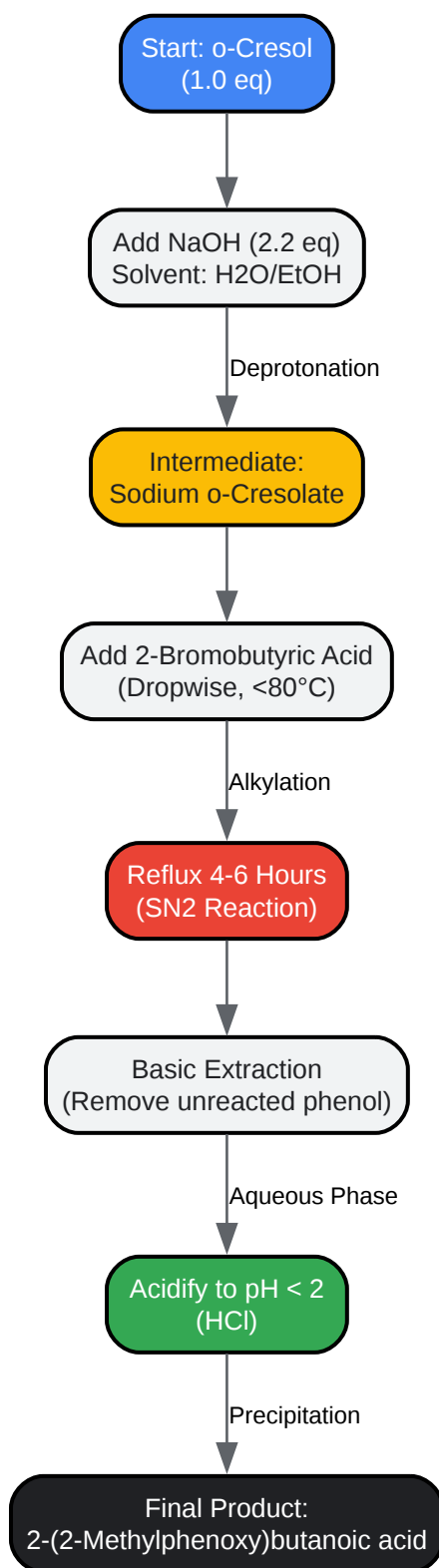
- Nucleophile: o-Cresol (2-Methylphenol)
- Electrophile: 2-Bromobutyric acid (preferred over chloro- analog for faster kinetics)
- Base: Sodium Hydroxide (NaOH) or Potassium Carbonate (K₂CO₃)

- Solvent: Water/Ethanol (Green chemistry route) or Toluene (Industrial route)

Step-by-Step Protocol (Laboratory Scale)

- Phenolate Generation:
 - Charge a round-bottom flask with o-cresol (1.0 eq) and NaOH (2.2 eq) dissolved in water.
 - Expert Insight: The excess base is required to neutralize the carboxylic acid of the electrophile and deprotonate the phenol.
 - Heat to 50°C for 30 minutes to ensure complete formation of sodium o-cresolate.
- Alkylation (SN2 Substitution):
 - Add 2-bromobutyric acid (1.1 eq) dropwise to the reaction mixture.
 - Critical Control Point: Maintain temperature <80°C to prevent elimination of the bromide to form crotonic acid derivatives.
 - Reflux for 4–6 hours. Monitor consumption of o-cresol via TLC (Hexane:EtOAc 7:3).
- Workup & Isolation:
 - Cool the mixture to room temperature.
 - Wash: Extract with diethyl ether while basic to remove unreacted o-cresol (organic layer discarded).
 - Precipitation: Acidify the aqueous layer to pH <2 using concentrated HCl. The product will precipitate as a white solid.
 - Purification: Recrystallize from Ethanol/Water (1:3) to remove trace bromide salts.

Synthesis Workflow Diagram



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Caption: Optimized Williamson Ether Synthesis pathway for CAS 161790-50-7, highlighting critical pH control points.

Part 3: Analytical Validation (Quality Assurance)

To ensure scientific integrity, the synthesized compound must be validated using the following spectral fingerprints.

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: CDCl_3 , 400 MHz

- 2.25 ppm (s, 3H): Aryl methyl group (o-tolyl). Distinctive singlet.
- 1.05 ppm (t, 3H): Terminal methyl of the butyric chain.
- 1.95–2.05 ppm (m, 2H): Methylene group ($-\text{CH}_2-$) of the ethyl side chain.
- 4.65 ppm (t, 1H): The chiral
-proton ($\text{O}-\text{CH}-\text{COOH}$). This is the diagnostic peak for the 2-position substitution.
- 6.70–7.20 ppm (m, 4H): Aromatic protons. Look for the specific ortho-substitution pattern (splitting of symmetry).
- 10.5+ ppm (bs, 1H): Carboxylic acid proton (exchangeable).

HPLC Method (Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5 μm).
- Mobile Phase: A: 0.1% H_3PO_4 in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV @ 270 nm (Phenoxy absorption).
- Retention Time: Expect elution after unsubstituted phenoxy acids but before chlorinated analogs (e.g., Mecoprop) due to intermediate lipophilicity.

Part 4: Structural Activity & Biological Context

While often used as a chemical intermediate, the structure of CAS 161790-50-7 possesses inherent biological logic relevant to auxin research.

Structure-Activity Relationship (SAR):

- **Auxin Mimicry:** The structural motif (aromatic ring + ether + carboxylic acid) fits the pharmacophore for auxin activity. However, the lack of ring chlorination (unlike 2,4-D or Mecoprop) typically results in significantly reduced herbicidal potency.
- **Metabolic Stability:** The -ethyl group (butyric chain) introduces steric hindrance at the ether linkage, potentially slowing bacterial degradation compared to simple acetic acid derivatives (like MCPA).
- **Chirality:** The (R)-enantiomer is generally the biologically active form in phenoxy auxins. Synthetic samples are racemic; resolution using chiral amines (e.g., phenylethylamine) is required for stereoselective studies.

References

- PubChem. (2024). Compound Summary for Phenoxybutyric Acid Analogs. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Part 1: Executive Identity & Physiochemical Passport]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b062909/docs#part-1-executive-identity-physiochemical-passport\]](https://www.benchchem.com/product/b062909/docs#part-1-executive-identity-physiochemical-passport)

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